

Technical Support Center: Optimizing HALS 770 Long-Term Stabilization

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Compound of Interest

Compound Name: *Bis(2,2,6,6-tetramethyl-1-piperidinyloxy-4-yl) sebacate*

CAS No.: 2516-92-9

Cat. No.: B1587878

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Product Focus: Bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate (HALS 770) Document ID: TSC-HALS770-LTP-v4 Status: Active / Technical Reference

Introduction: The "Workhorse" Paradox

HALS 770 is widely regarded as the industry standard for light stabilization in polyolefins (PP, PE), styrenics (ABS, ASA), and polyurethanes. Its low molecular weight (481 g/mol) allows for rapid migration to the polymer surface, providing exceptional protection against micro-cracking and gloss loss.

However, this same mobility creates a paradox: The properties that make HALS 770 effective are the same ones that lead to its most common failure modes.

This guide addresses the three critical vectors of long-term performance failure:

- Chemical Deactivation: The acid/base antagonism.
- Physical Loss: Migration, blooming, and volatilization.

- Formulation Antagonism: Negative interactions with sulfur-based antioxidants.

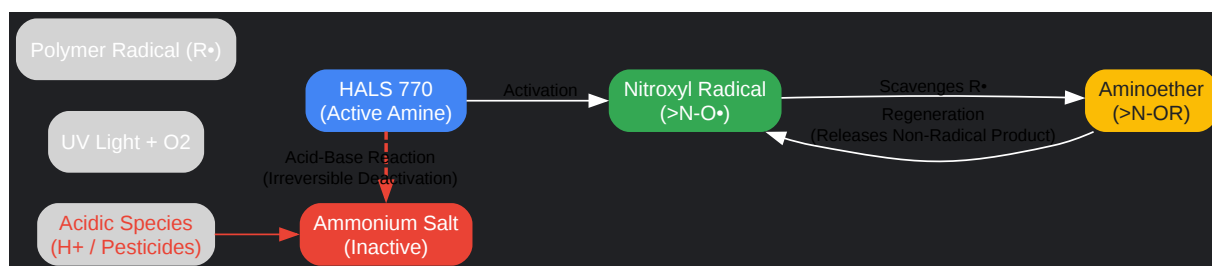
Module 1: Chemical Deactivation (The Acid/Base Problem)

The Mechanism of Failure

HALS 770 relies on the Denisov Cycle to regenerate itself. It is not consumed during the stabilization process unless it is chemically deactivated. HALS 770 is a secondary amine and is chemically basic.^[1] In the presence of acidic species (pesticides, halogenated flame retardants, or acidic rain), it undergoes an irreversible acid-base reaction, forming an ammonium salt. This salt is photo-chemically inactive.

Visualization: The Denisov Cycle vs. Acid Deactivation

The following diagram illustrates how the regenerative cycle functions and where acidic interference breaks the chain.



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Figure 1: The Denisov Cycle showing the regenerative loop (Green/Yellow) and the deactivation "off-ramp" caused by acidic attack (Red).

Troubleshooting Q&A

Q: Our agricultural films (mulch) are embrittling prematurely despite high HALS 770 loading. Why? A: This is likely "pesticide antagonism." Many crop protection agents contain sulfur or halogenated compounds that generate acid.

- Diagnostic: Perform elemental analysis (EDX) on the failed film. High levels of Sulfur (S) or Chlorine (Cl) coincident with the HALS nitrogen signal indicate salt formation.
- Corrective Action:
 - Add an Acid Scavenger: Incorporate Magnesium Aluminum Hydroxide Carbonate (DHT-4A) or Zinc Stearate to neutralize acids before they attack the HALS.
 - Switch Technology: Use an NOR-HALS (Alkoxyamine HALS). These are non-basic and resistant to acidic deactivation.

Module 2: Physical Loss (Blooming & Migration)

The Physics of Migration

HALS 770 has a low molecular weight (481 g/mol) compared to oligomeric HALS (MW > 2000). While this allows it to move quickly to the surface to heal micro-cracks, it also means it can exceed its solubility limit in the polymer matrix, leading to exudation (blooming).

Data Table: Solubility & Thermal Limits

Property	Value	Implication for Stability
Molecular Weight	480.7 g/mol	High mobility; risk of volatilization/blooming.
Melting Range	81 – 85 °C	Low melting point aids dispersion but risks agglomeration in hot storage.
TGA (10% Wt Loss)	~260°C	Stable at standard processing temps, but volatile in high-heat applications.
Solubility (PP)	< 0.1%	Critical: High dosages (>0.5%) often lead to supersaturation and blooming.
Water Solubility	< 0.01%	Excellent resistance to leaching by rain/washing.

Troubleshooting Q&A

Q: We see a white, powdery haze on our injection-molded automotive interiors after 2 weeks of storage. Is the polymer degrading? A: Likely not. This is blooming. The HALS 770 has migrated to the surface and crystallized because its concentration exceeded the solubility limit of the polymer matrix at room temperature.

- **Verification Protocol:** Wipe the surface with ethanol. If the haze disappears and the surface underneath is glossy and uncracked, it is blooming, not degradation. Run FTIR on the wipe residue; a strong carbonyl peak at $1720\text{--}1740\text{ cm}^{-1}$ (ester group of sebacate) confirms HALS 770.
- **Corrective Action:**
 - **Reduce Dosage:** If using $>0.5\%$, reduce and blend with a high-MW HALS (e.g., HALS 944 or 622).
 - **Synergistic Blend:** A 1:1 blend of Low MW (770) and High MW HALS creates a confusion of entropy, increasing total solubility and reducing blooming risk.

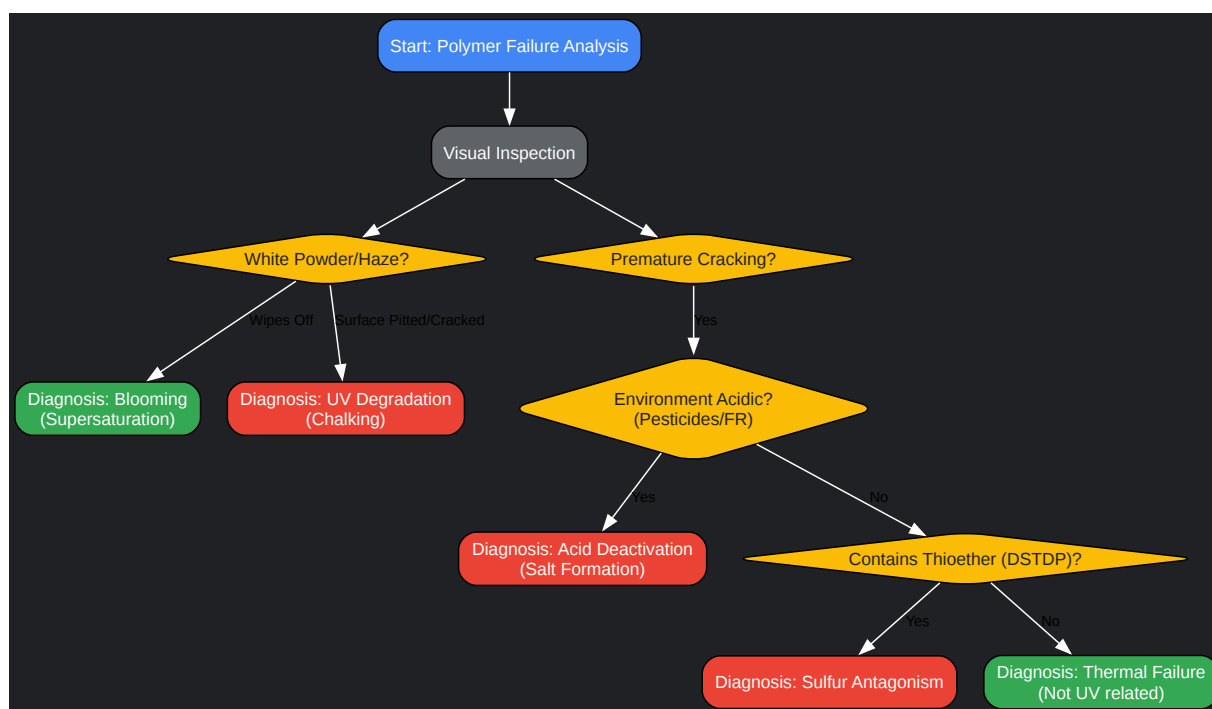
Module 3: Formulation Antagonism

The Sulfur Conflict

Thioether-based antioxidants (like DSTDP or DLTDP) are often used as secondary heat stabilizers. However, they are antagonistic to HALS 770. The sulfur species can oxidize to acidic byproducts that deactivate the HALS amine.

Visualization: Troubleshooting Logic Flow

Use this decision tree to diagnose the root cause of failure.



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Figure 2: Logic flow for diagnosing HALS 770 performance issues.

Experimental Protocols

Protocol A: TGA Thermal Stability Check

Purpose: To verify if processing temperatures are degrading the HALS before it even enters service.

- Instrument: Thermogravimetric Analyzer (TGA).
- Sample: 10-15 mg pure HALS 770 (or masterbatch).
- Atmosphere: Nitrogen (inert) and Air (oxidative) runs.
- Ramp: 10°C/min from 30°C to 500°C.
- Pass Criteria: < 1% weight loss at extrusion temperature (typically 220°C). Significant weight loss below 250°C indicates moisture contamination or degradation.

Protocol B: The "Beaker Test" for Chemical Resistance

Purpose: Rapid screening for acid antagonism.

- Preparation: Prepare 100ml of 0.1N HCl solution.
- Exposure: Immerse a sample of the HALS 770 stabilized film/plaque into the solution.
- Control: Immerse an identical sample in distilled water.
- Duration: 24 hours at room temperature.
- Analysis: Remove, rinse, and dry. Perform FTIR-ATR.
- Indicator: Look for the shift of the amine peak or appearance of ammonium salt bands. If the acid-exposed sample shows significant carbonyl growth (degradation) after subsequent UV exposure compared to the water control, the HALS has been deactivated.

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